

Preparing RMC-4627 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: RMC-4627

Cat. No.: B15620622

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Introduction

RMC-4627 is a potent and selective inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).^{[1][2][3][4]} As a bi-steric inhibitor, it represents a novel class of compounds with significant potential in cancer research and drug development.^{[4][5][6]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed application notes and a standardized protocol for the preparation of **RMC-4627** stock solutions in dimethyl sulfoxide (DMSO).

Data Summary

Quantitative data for **RMC-4627** is summarized in the table below for quick reference.

Property	Value
Molecular Weight	1781.17 g/mol [1] [7] [8]
Appearance	White to light yellow solid [1] [7] [8]
Solubility in DMSO	100 mg/mL (56.14 mM) [1] [7] [8]
Recommended Solvent	Anhydrous/Low-moisture DMSO
Storage (Powder)	-20°C, sealed from light and moisture [1] [7] [8]
Storage (DMSO Stock)	-80°C for up to 6 months; -20°C for up to 1 month [1] [3] [7] [8]

Experimental Protocols

Materials and Equipment

- **RMC-4627** powder
- Anhydrous or low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath/sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM RMC-4627 Stock Solution

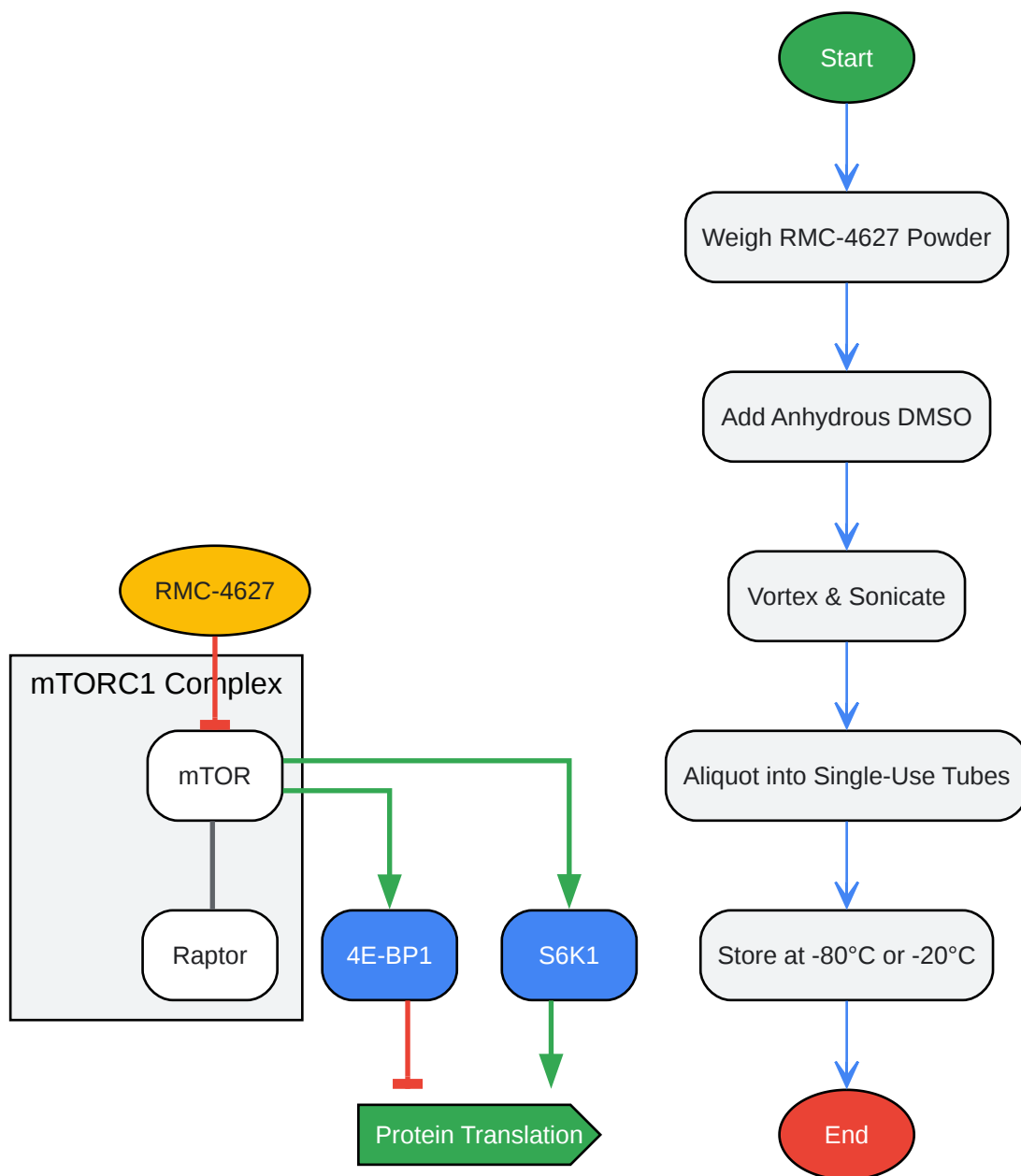
This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration in cellular assays.[\[9\]](#)[\[10\]](#) Adjustments can be made for different desired

concentrations using the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$.

- Preparation: Don appropriate PPE. Ensure the work area is clean and sterile, especially if the stock solution will be used for cell culture.
- Weighing **RMC-4627**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **RMC-4627** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.78 mg of **RMC-4627**.
- Adding DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the **RMC-4627** powder. For a 10 mM stock from 1.78 mg, add 1 mL of DMSO. It is crucial to use newly opened or anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 10-15 minutes.[\[1\]](#)[\[7\]](#)[\[8\]](#) Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - For long-term storage, store the aliquots at -80°C for up to 6 months.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - For short-term storage, aliquots can be stored at -20°C for up to 1 month.[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - Before use, thaw the aliquot at room temperature and vortex briefly.

Visualizations

RMC-4627 Signaling Pathway Inhibition



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